Preparation of IACS-8968 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *IACS-8968*

Cat. No.: *B15577039*

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **IACS-8968** using dimethyl sulfoxide (DMSO) as the solvent. **IACS-8968** is a potent dual inhibitor of indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO), key enzymes in the kynurenine pathway of tryptophan metabolism.[1][2][3][4] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of in vitro and in vivo experimental results. This guide consolidates essential physicochemical data and outlines a step-by-step procedure to achieve a stable and accurate stock solution.

Introduction to IACS-8968

IACS-8968 is a small molecule inhibitor that targets both IDO1 and TDO, enzymes that are often overexpressed in various cancer types and contribute to an immunosuppressive tumor microenvironment.[3][4] By blocking the conversion of tryptophan to kynurenine, **IACS-8968** can restore T-cell-mediated immune responses against tumors.[3][5] The S-enantiomer of **IACS-8968** is noted for its optimized potency and selectivity.[3] Given its therapeutic potential, precise and consistent preparation of **IACS-8968** for experimental use is paramount.

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Physicochemical and Solubility Data

A summary of the key quantitative data for **IACS-8968** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	381.35 g/mol	[1]
Formula	$C_{17}H_{18}F_3N_5O_2$	[1]
CAS Number	2144425-14-7	[1]
Appearance	Solid, Light yellow to yellow	[1]
Solubility in DMSO	50 mg/mL (131.11 mM)	[1][2]
Storage (Solid)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (Stock Solution)	-80°C for 2 years; -20°C for 1 year	[1][2]

Experimental Protocol: Preparation of IACS-8968 Stock Solution

This protocol details the steps for preparing a 50 mM stock solution of **IACS-8968** in DMSO.

Materials and Equipment

- **IACS-8968** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

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- Bath sonicator
- Calibrated micropipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Step-by-Step Procedure

- Preparation: Before starting, ensure that the **IACS-8968** powder and DMSO are at room temperature. It is crucial to use newly opened or properly stored anhydrous DMSO, as the compound's solubility can be significantly impacted by moisture.[1][2]
- Weighing: Accurately weigh the desired amount of **IACS-8968** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 19.07 mg of **IACS-8968** (Calculation: 0.050 mol/L * 1 L * 381.35 g/mol = 19.07 g/L = 19.07 mg/mL).
- Dissolution:
  - Add the weighed **IACS-8968** powder to a sterile microcentrifuge tube.
  - Add the calculated volume of DMSO. For the example above, add 1 mL of DMSO.
  - Vortex the mixture thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication: To ensure complete dissolution, place the tube in a bath sonicator.[1][2] Sonicate for 10-15 minutes, or until no visible particles remain and the solution is clear.
- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[2]
  - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[1][2]

Diagrams

Experimental Workflow

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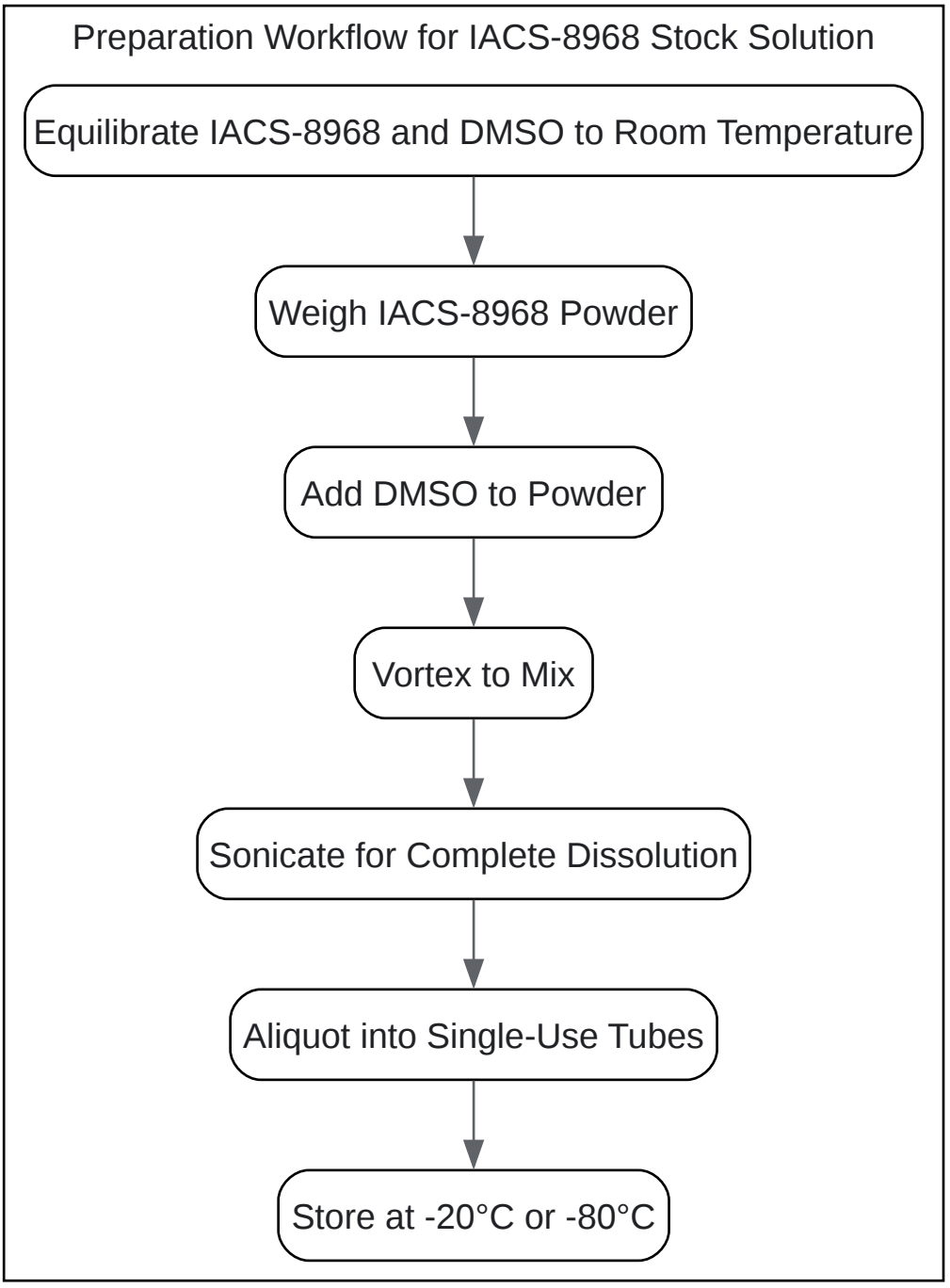
The following diagram illustrates the workflow for preparing the **IACS-8968** stock solution.



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Caption: Workflow for preparing **IACS-8968** stock solution.

IACS-8968 Signaling Pathway

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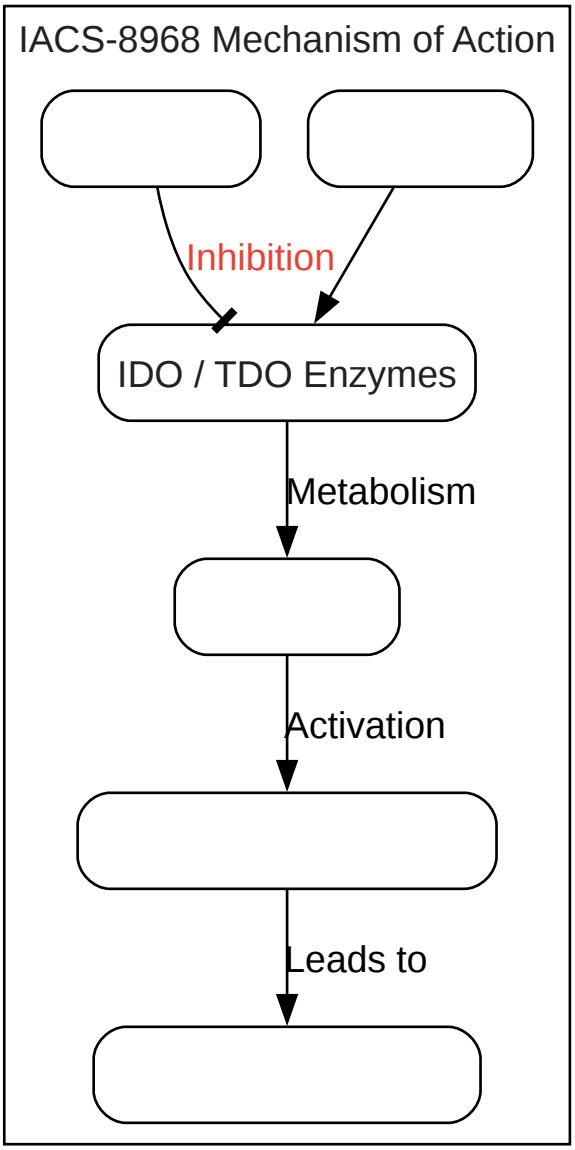
The diagram below depicts the signaling pathway affected by **IACS-8968**.



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